Technical Support Center: Bis(2,4-dinitrophenyl) disulfide (Ellman's Reagent)

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Bis(2,4-dinitrophenyl) disulfide*
CAS No.:	*2217-55-2*
Cat. No.:	*B1582810*

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Introduction: **Bis(2,4-dinitrophenyl) disulfide**, known in laboratories as Ellman's reagent or DTNB, is a highly effective chemical for the quantification of free sulfhydryl (thiol) groups. The assay's utility stems from a straightforward reaction where the disulfide bond of DTNB is cleaved by a thiol, releasing a stoichiometric amount of the 2-nitro-5-thiobenzoate (TNB^{2-}) anion.[1][2][3] This TNB^{2-} product has a distinct yellow color, with a maximum absorbance at 412 nm, allowing for reliable spectrophotometric quantification.[2][3][4] While the reaction is highly specific to thiols under optimal conditions, users may encounter confounding results due to side reactions with non-thiol compounds or suboptimal assay conditions.

This guide provides a comprehensive troubleshooting framework for identifying and mitigating these side reactions, ensuring the accuracy and reliability of your experimental data.

Diagram: The Ellman's Reaction

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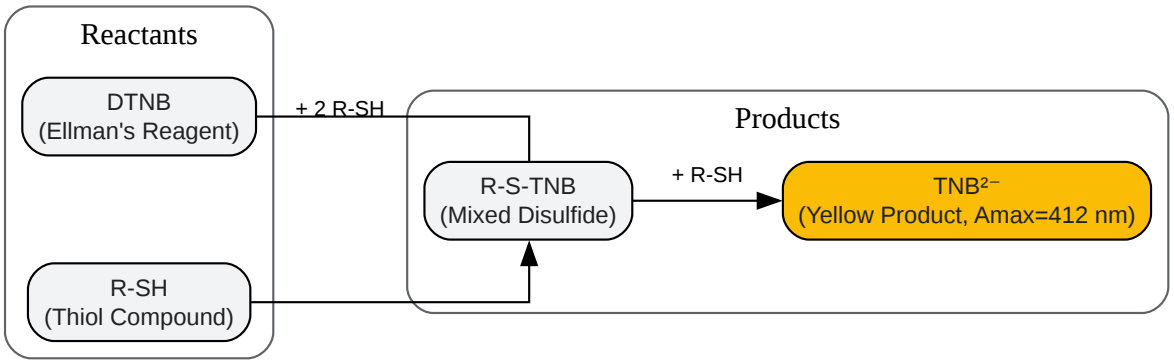



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Caption: A decision-making workflow for diagnosing the cause of high background signal in an Ellman's assay.

References

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